

Natural sources of Corchoionoside C

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Compound of Interest

Compound Name: *Corchoionoside C*

Cat. No.: *B188555*

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An In-depth Technical Guide to the Natural Sources of **Corchoionoside C**

Introduction

Corchoionoside C is a naturally occurring ionone glucoside, a class of C13-norisoprenoid compounds.[1] It is recognized for its potential therapeutic properties, including antioxidant and anti-inflammatory activities.[2] Specifically, **Corchoionoside C** has demonstrated strong scavenging activities against DPPH radicals and the ability to inhibit histamine release induced by antigen-antibody reactions, suggesting its potential in addressing allergic responses.[1][3] This technical guide provides a comprehensive overview of the known natural sources of **Corchoionoside C**, details on its isolation and characterization, and insights into its biological activities for researchers, scientists, and drug development professionals.

Natural Occurrences of Corchoionoside C

Corchoionoside C has been isolated from a variety of plant species across different families. The primary sources identified in the literature are detailed below. The leaves are a common source for the isolation of this compound.

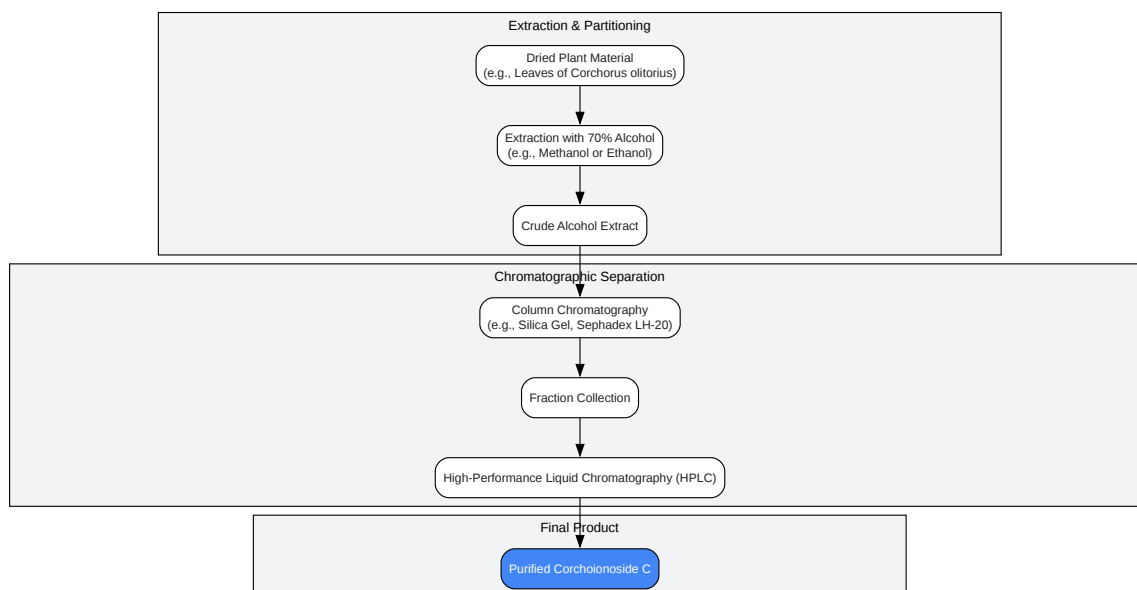
Plant Species	Family	Plant Part	Reference
Corchorus olitorius L.	Tiliaceae	Leaves	[1][3]
Peperomia obtusifolia	Piperaceae	Leaves and Stems	[1]
Cibotium barometz	Cibotiaceae	-	[1]
Sonchus erzincanicus	Asteraceae	Aerial Parts	[1]
Camellia amplexicaulis	Theaceae	-	[4]
Anoectochilus formosanus	Orchidaceae	-	[4]
Brassica rapa	Brassicaceae	-	[5]
Glehnia littoralis	Apiaceae	-	[5]
Kandelia candel	Rhizophoraceae	-	[5]
Oldenlandia umbellata	Rubiaceae	-	[5]

Isolation and Purification Protocols

The extraction and purification of **Corchoionoside C** from plant sources typically involve multi-step solvent extraction and chromatographic techniques. The general workflow is designed to separate the compound from a complex mixture of plant metabolites.

General Experimental Workflow

The isolation process begins with the extraction from dried and powdered plant material, followed by fractionation and a series of chromatographic separations to yield the pure compound.



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Figure 1. General workflow for the isolation of **Corchoionoside C**.

Detailed Methodologies

- **Extraction:** The air-dried and powdered plant material (e.g., leaves of *Corchorus olitorius*) is typically extracted with a 70% alcohol solution, such as ethanol or methanol.[1] This process is often performed at room temperature over an extended period or under reflux to ensure exhaustive extraction of the secondary metabolites.
- **Fractionation:** The resulting crude extract is concentrated under reduced pressure. The concentrated extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.

- Column Chromatography: The fractions containing **Corchoionoside C** are subjected to various column chromatography techniques for further separation.^[1]
 - Silica Gel Chromatography: This is a common initial step to separate major compound classes.
 - Sephadex LH-20 Chromatography: This technique is used for the separation of natural products, particularly to remove pigments and other polymeric materials.^[1]
- Purification: Final purification is typically achieved using High-Performance Liquid Chromatography (HPLC), often on a reversed-phase C18 column.^[1] This step yields the compound in a highly pure form suitable for structural elucidation and biological assays.

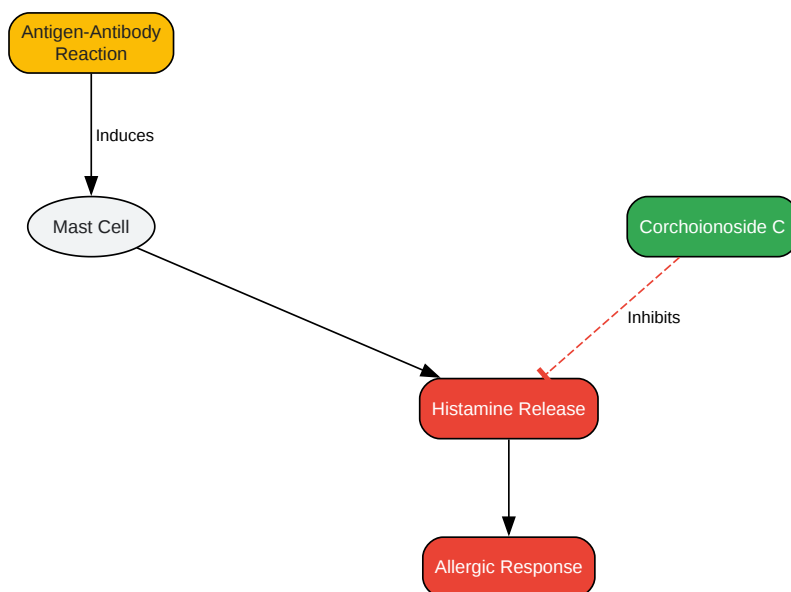
Structural Elucidation

The definitive structure of **Corchoionoside C** is determined using a combination of spectroscopic and spectrometric techniques.

- Nuclear Magnetic Resonance (NMR): 1D (¹H-NMR, ¹³C-NMR) and 2D (COSY, HMQC, HMBC) NMR spectroscopy are used to determine the connectivity of atoms and the overall structure of the molecule.^[1]
- Mass Spectrometry (MS): Electrospray Ionization Mass Spectrometry (ESI-MS) is employed to determine the molecular weight and elemental composition of the compound.^[1]
- Chemical and Physicochemical Evidence: The absolute stereostructure can be confirmed through methods like the modified Mosher's method and by comparing spectral data with known related compounds.^[3]

Biological Activity: Inhibition of Histamine Release

Corchoionoside C, along with its related compounds Corchoionosides A and B, has been shown to inhibit the release of histamine from rat peritoneal exudate cells following an antigen-antibody reaction.^{[1][3]} This anti-allergic activity is a key area of interest for its therapeutic potential.



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Figure 2. Inhibition of histamine release by **Corchoionoside C**.

In addition to its anti-histaminic effects, **Corchoionoside C** exhibits antioxidant properties by scavenging free radicals and shows weak antifungal activity.[1] These diverse biological activities make it a compound of significant interest for further pharmacological investigation.

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